

# Application of Dimethyl Methylphosphonate (DMMP) as a Flame Retardant in Polyurethane Foams

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## Compound of Interest

Compound Name: Dimethyl methylphosphonate

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## Introduction

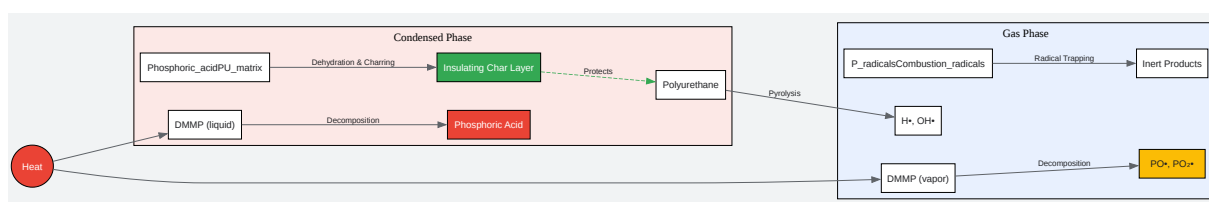
**Dimethyl methylphosphonate** (DMMP) is a highly effective, halogen-free organophosphorus flame retardant used to enhance the fire safety of polyurethane (PU) foams.[1][2][3] With a high phosphorus content of approximately 25% by mass, DMMP provides excellent flame retardancy at relatively low concentrations.[3][4] It is a colorless to light yellow liquid with low viscosity, making it easily miscible with polyols and other components in polyurethane formulations.[2][3] This document provides detailed application notes and experimental protocols for researchers and scientists on the use of DMMP as a flame retardant in polyurethane foams.

## Mechanism of Flame Retardancy

DMMP functions as a flame retardant through a combination of gas-phase and condensed-phase mechanisms, making it highly efficient.

**Gas-Phase Inhibition:** Upon heating, DMMP vaporizes and decomposes to produce phosphorus-containing radicals, such as  $\text{PO}\cdot$  and  $\text{PO}_2\cdot$ . [5][6][7] These radicals act as scavengers in the gas phase, interrupting the combustion chain reaction by trapping highly reactive  $\text{H}\cdot$  and  $\text{OH}\cdot$  radicals. [4][6] This process reduces the flame intensity and propagation.

Condensed-Phase Charring: In the condensed phase, DMMP decomposes to form phosphoric and polyphosphoric acids.[4] These acids promote the dehydration of the polyurethane matrix, leading to the formation of a stable, insulating char layer on the surface of the foam.[4] This char layer acts as a physical barrier, limiting the transfer of heat to the underlying polymer and restricting the release of flammable volatiles into the gas phase.[5]



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Caption: Mechanism of DMMP flame retardancy in polyurethane foam.

## Quantitative Data on Flame Retardant Performance

The addition of DMMP significantly improves the flame retardant properties of polyurethane foams. The following tables summarize key performance data from various studies.

Table 1: Limiting Oxygen Index (LOI) of PU Foams with DMMP

DMMP Concentration (wt%)	Base Polymer	LOI (%)	Reference
0	Rigid PU Foam	19.2	[5]
10	Rigid PU Foam	24.6	[5]
0	Waterborne PU	18.1	[4]
- (P/Si-WPU)	Waterborne PU with Nano-Silica	28.3	[4]
0	Hemp Seed Oil-based Rigid PU Foam	-	[8]
10	Hemp Seed Oil-based Rigid PU Foam	-	[8]
8 (with 8% BH and 6% EG)	Rigid PU Foam	30.7	[9]

Table 2: Cone Calorimetry Data for PU Foams with DMMP

Sample	pHRR (kW/m <sup>2</sup> )	THR (MJ/m <sup>2</sup> )	Reference
Pure Rigid PU Foam	317	-	[5]
RPUF + 10 wt% DMMP	230	-	[5]
Pure Waterborne PU	809.37	101.39	[4]
P/Si-WPU	574.21	94.47	[4]
PU Foam with DMMP, BH, and EG	↓ by 40.6%	↓ by 19.0%	[9]

Table 3: UL-94 Vertical Burn Test Ratings

Sample	UL-94 Rating	Reference
P/Si-WPU	V-0	<a href="#">[4]</a>
RPUF with OM-MCM and DBHP/DMMP	V-0	<a href="#">[10]</a>

## Experimental Protocols

### Preparation of Flame-Retardant Polyurethane Foam

This protocol describes a general one-step "box-foaming" method for preparing rigid polyurethane (RPU) foams containing DMMP.

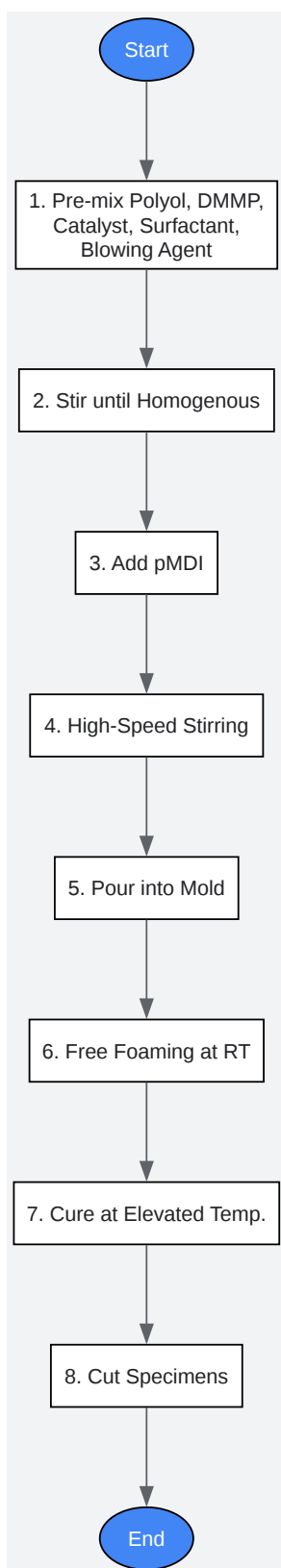
Materials:

- Polymeric diphenylmethane diisocyanate (pMDI)
- Polyether polyol
- **Dimethyl methylphosphonate (DMMP)**
- Catalyst (e.g., amine catalyst)
- Surfactant (e.g., silicone surfactant)
- Blowing agent (e.g., water, cyclopentane)

Procedure:

- Pre-mix the polyol, DMMP, catalyst, surfactant, and blowing agent in a container. The amount of DMMP is typically varied as a percentage of the total weight of the final foam.
- Stir the mixture vigorously for a specified time (e.g., 10-30 seconds) until a homogenous solution is obtained.
- Add the pMDI to the mixture and continue to stir at high speed for a short period (e.g., 5-10 seconds).

- Pour the reacting mixture into an open mold (box) and allow it to foam freely at room temperature.
- Cure the foam at an elevated temperature (e.g., 70°C) for a specified duration (e.g., 24 hours) to ensure complete reaction.
- The resulting foam block can then be cut into specimens for various characterization tests.



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Caption: Workflow for preparing DMMP-containing polyurethane foam.

## Flame Retardancy Testing

### 1. Limiting Oxygen Index (LOI) Test:

- Standard: ASTM D2863.[[11](#)]
- Principle: This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.
- Procedure: A vertically oriented specimen is ignited from the top. The oxygen concentration in the gas mixture is varied until the minimum concentration that supports sustained burning is found. A higher LOI value indicates better flame retardancy.[[11](#)]

### 2. UL-94 Vertical Burning Test:

- Standard: UL 94.[[11](#)][[12](#)]
- Principle: This test evaluates the burning characteristics of a vertically oriented specimen after the application of a specified flame.
- Procedure: A flame is applied to the lower end of the specimen for 10 seconds and then removed. The afterflame time is recorded. The flame is reapplied for another 10 seconds, and the afterflame and afterglow times are recorded. The formation of flaming drips is also noted.[[13](#)] Materials are classified as V-0, V-1, or V-2 based on the burning times and dripping behavior, with V-0 being the highest rating.[[12](#)]

### 3. Cone Calorimetry:

- Principle: This test measures the heat release rate (HRR) and other combustion parameters of a material when exposed to a controlled level of radiant heat.[[11](#)]
- Procedure: A horizontally oriented specimen is exposed to a specific heat flux (e.g., 35 or 50 kW/m<sup>2</sup>). The time to ignition (TTI), heat release rate (HRR), peak heat release rate (pHRR), total heat release (THR), and smoke production are continuously measured during combustion. Lower pHRR and THR values indicate better fire safety.[[11](#)]

## Other Characterization Methods

### 1. Thermogravimetric Analysis (TGA):

- Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.
- Application: It is used to evaluate the thermal stability of the PU foams and to understand the decomposition behavior. An increase in the char residue at high temperatures often correlates with improved flame retardancy.[9]

### 2. Scanning Electron Microscopy (SEM):

- Principle: SEM provides high-resolution images of the surface morphology of a material.
- Application: It is used to examine the cell structure of the polyurethane foam and the morphology of the char residue after combustion. A compact and coherent char structure is desirable for effective flame retardancy.

### 3. Compressive Strength:

- Principle: This test measures the resistance of the foam to a compressive load.
- Application: It is important to assess the effect of the flame retardant on the mechanical properties of the foam. In some cases, the addition of liquid flame retardants like DMMP can slightly reduce the compressive strength.[14]

## Synergistic Effects

The flame retardant efficiency of DMMP can be further enhanced by combining it with other flame retardants, creating a synergistic effect.

- DMMP and Expandable Graphite (EG): This combination is highly effective. DMMP acts in the gas phase, while EG expands upon heating to form a worm-like, insulating char layer in the condensed phase.[5] This dual-action significantly improves the flame retardancy.[5]
- DMMP and Ammonium Polyphosphate (APP): APP is a condensed-phase flame retardant that promotes char formation.[6] When used with DMMP, a synergistic effect is observed due to the complementary actions in both the gas and condensed phases.[6][7]



## Conclusion

**Dimethyl methylphosphonate** is a versatile and effective flame retardant for polyurethane foams. Its dual-mode action in both the gas and condensed phases provides excellent fire protection. By following the outlined experimental protocols, researchers can effectively incorporate DMMP into polyurethane formulations and evaluate its performance. Further improvements in flame retardancy can be achieved through synergistic combinations with other flame retardants like expandable graphite and ammonium polyphosphate.

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